Spectroscopic Characterization of 2-(2-Methyl-benzyl)-isothiourea: A Technical Guide

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Compound of Interest

Compound Name:	*2-(2-Methyl-benzyl)-isothiourea*
CAS No.:	*73338-92-8*
Cat. No.:	*B1400261*

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This technical guide provides an in-depth analysis of the spectroscopic data for **2-(2-Methyl-benzyl)-isothiourea**, a compound of interest in medicinal chemistry and drug development due to the prevalence of the isothiourea scaffold in various biologically active molecules. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a detailed exploration of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The synthesis, purification, and structural elucidation of novel compounds are foundational to the advancement of pharmaceutical sciences, and a thorough understanding of their spectroscopic properties is paramount.

Synthesis and Rationale

The synthesis of **2-(2-Methyl-benzyl)-isothiourea** is typically achieved through the reaction of 2-methylbenzyl halide (chloride or bromide) with thiourea in a suitable solvent such as ethanol. This nucleophilic substitution reaction forms the corresponding S-alkyl isothiouronium salt. Subsequent treatment with a mild base can yield the free base, **2-(2-Methyl-benzyl)-isothiourea**. This method is a robust and widely used procedure for the preparation of S-substituted isothioureas.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual atoms.

Experimental Protocol

A sample of **2-(2-Methyl-benzyl)-isothiourea** is dissolved in a deuterated solvent, typically chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6), containing a small amount of tetramethylsilane (TMS) as an internal standard. ^1H and ^{13}C NMR spectra are recorded on a spectrometer operating at a frequency of 400 MHz or higher to ensure adequate resolution.

^1H NMR Spectral Data (Predicted)

The proton NMR spectrum of **2-(2-Methyl-benzyl)-isothiourea** is expected to exhibit distinct signals corresponding to the aromatic protons of the 2-methylbenzyl group, the benzylic methylene protons, the methyl protons, and the protons of the isothiourea moiety.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.1-7.3	Multiplet	4H	Aromatic (C_6H_4)
~4.1	Singlet	2H	Benzylic (-CH_2-)
~2.3	Singlet	3H	Methyl (-CH_3)
Broad Signal	Singlet	3H	Isothiourea (-NH_2)

Interpretation:

- The aromatic protons on the 2-methylbenzyl ring are expected to appear as a complex multiplet in the region of δ 7.1-7.3 ppm.
- The benzylic methylene protons, being adjacent to the sulfur atom and the aromatic ring, are deshielded and should appear as a singlet around δ 4.1 ppm.
- The methyl protons of the 2-methylbenzyl group will give rise to a singlet at approximately δ 2.3 ppm[1].

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- The protons of the isothiourea group (-NH and -NH_2) are expected to be broad due to quadrupole effects of the nitrogen atoms and potential hydrogen exchange. Their chemical shift can vary depending on the solvent and concentration.

^{13}C NMR Spectral Data (Predicted)

The carbon-13 NMR spectrum provides information on the different carbon environments within the molecule.

Chemical Shift (δ, ppm)	Assignment
~168	Isothiourea (C=N)
~136-138	Aromatic (quaternary C)
~125-130	Aromatic (CH)
~35	Benzylic (-CH_2)
~19	Methyl (-CH_3)

Interpretation:

- The most downfield signal is attributed to the carbon of the isothiourea C=N group, expected around δ 168 ppm.
- The aromatic carbons will appear in the typical range of δ 125-138 ppm, with the quaternary carbons being less intense.
- The benzylic carbon will be observed around δ 35 ppm.
- The methyl carbon of the 2-methylbenzyl group is expected to have a chemical shift of approximately δ 19 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for the identification of functional groups present in a molecule.

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Experimental Protocol

The IR spectrum of **2-(2-Methyl-benzyl)-isothiourea** can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet or as a thin film on a salt plate (e.g., NaCl or KBr).

IR Spectral Data (Predicted)

The IR spectrum will show characteristic absorption bands for the N-H, C-H, C=N, and C-S bonds.

Wavenumber (cm^{-1})	Intensity	Assignment
3100-3400	Strong, Broad	N-H stretching (Isothiourea)
3000-3100	Medium	Aromatic C-H stretching
2850-3000	Medium	Aliphatic C-H stretching (CH_2 and CH_3)
~1640	Strong	C=N stretching (Isothiourea)
1450-1600	Medium	Aromatic C=C stretching
~750	Strong	C-S stretching

Interpretation:

- A broad and strong band in the region of 3100-3400 cm^{-1} is characteristic of the N-H stretching vibrations of the primary amine and imine groups of the isothiourea moiety[2][3][4].
- The C=N stretching vibration of the isothiourea group is expected to appear as a strong band around 1640 cm^{-1}[2].
- Aromatic and aliphatic C-H stretching vibrations will be observed in their respective characteristic regions[5][6].
- The C-S stretching vibration typically appears in the fingerprint region, around 750 cm^{-1}[2].

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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural confirmation.

Experimental Protocol

The mass spectrum of **2-(2-Methyl-benzyl)-isothiourea** can be recorded using an electron ionization (EI) or electrospray ionization (ESI) mass spectrometer.

Mass Spectral Data (Predicted)

The mass spectrum is expected to show the molecular ion peak and several characteristic fragment ions.

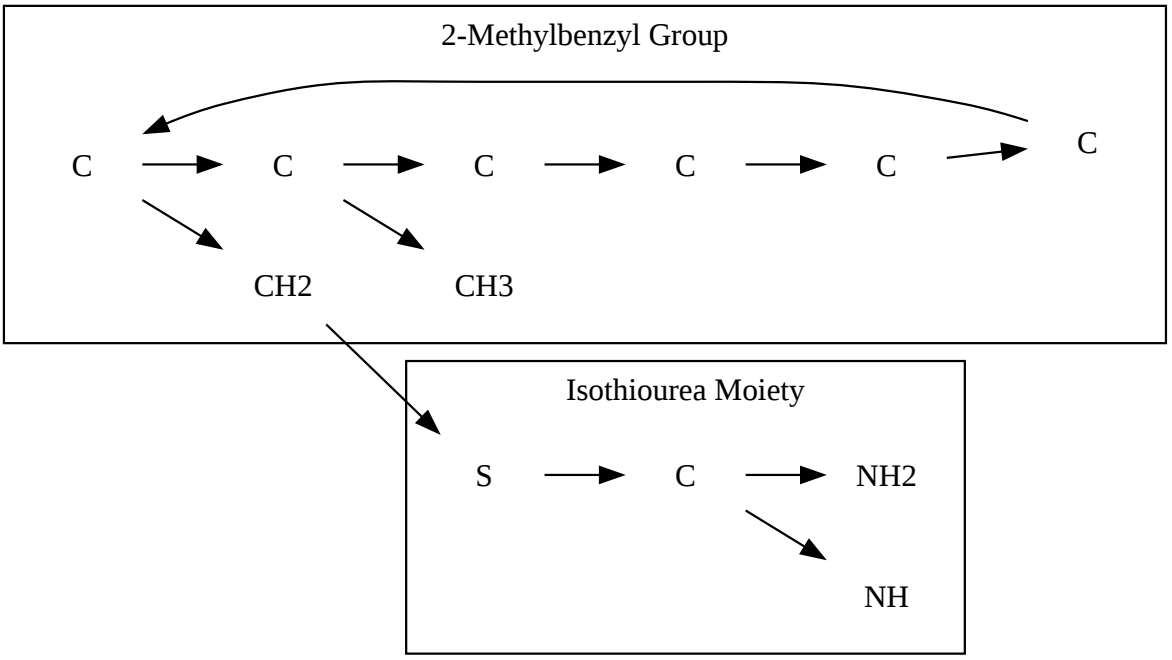
m/z	Ion
180	$[M]^+$ (Molecular Ion)
105	$[C_8H_9]^+$ (2-Methylbenzyl cation)
76	$[C_2H_6N_2S]^+$ (Isothiourea fragment)

Interpretation:

- The molecular ion peak $[M]^+$ is expected at m/z 180, corresponding to the molecular weight of **2-(2-Methyl-benzyl)-isothiourea**.
- A prominent peak at m/z 105 is anticipated, resulting from the cleavage of the C-S bond to form the stable 2-methylbenzyl cation. This is a common fragmentation pathway for S-benzyl compounds.
- Another significant fragment could be observed at m/z 76, corresponding to the isothiourea moiety.

Visualizations

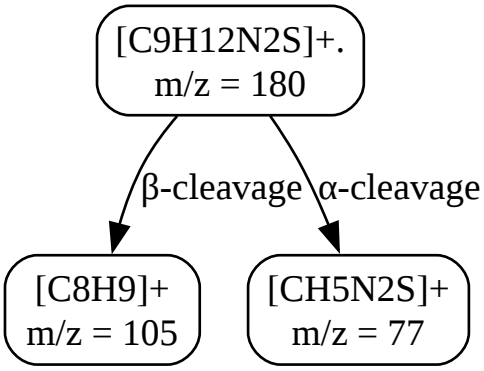
Molecular Structure



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Caption: Molecular structure of **2-(2-Methyl-benzyl)-isothiourea**.

Proposed Mass Spectrometry Fragmentation



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